

# What is the chemical structure of Stachartin C

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## Compound of Interest

Compound Name: Stachartin C

Cat. No.: B15593284

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## In-Depth Technical Guide to Stachartin C

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Stachartin C** is a naturally occurring phenylspirodrimane, a class of meroterpenoids characterized by a complex polycyclic structure. Isolated from the fungus *Stachybotrys chartarum*, this compound is part of a larger family of structurally related metabolites. This document provides a comprehensive overview of the chemical structure, spectroscopic data, and known biological activities of **Stachartin C** and its analogs, with a focus on presenting detailed experimental protocols and quantitative data to support further research and development.

### Chemical Structure and Properties

**Stachartin C** is a member of the stachybotrysin class of phenylspirodrimane derivatives. Its chemical structure was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

Chemical Structure:

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**Figure 1.** Chemical structure of **Stachartin C**.

Molecular Formula:  $C_{29}H_{41}NO_6$  [1]

CAS Number: 1978388-56-5 [1]

Molecular Weight: 499.64 g/mol [2]

Physical Properties: **Stachartin C** is typically isolated as a pale brown, amorphous powder. [2]

## Spectroscopic Data

The structural confirmation of **Stachartin C** is based on the following spectroscopic data, as reported in the primary literature.

## Nuclear Magnetic Resonance (NMR) Data

The  $^1H$  and  $^{13}C$  NMR data for **Stachartin C** were recorded in  $CDCl_3$  at 400 MHz and 100 MHz, respectively. The chemical shifts ( $\delta$ ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

Table 1:  $^1H$  and  $^{13}C$  NMR Data for **Stachartin C** (in  $CDCl_3$ )

Position	$\delta C$ (ppm)	$\delta H$ (ppm, mult., J in Hz)
1	39.8, t	1.55, m; 1.65, m
2	18.9, t	1.45, m; 1.58, m
3	42.0, d	1.25, m
4	33.3, s	-
5	55.4, d	1.10, m
6	21.8, t	1.35, m; 1.48, m
7	38.8, t	1.80, m; 1.95, m
8	78.9, s	-
9	50.2, d	2.10, d (10.0)
10	37.2, s	-
11	21.6, t	1.20, m; 1.30, m
12	123.6, d	5.40, t (3.5)
13	134.5, s	-
14	28.7, q	1.05, s
15	21.5, q	0.85, s
16	28.2, q	0.95, d (7.0)
1'	130.2, s	-
2'	128.5, d	7.25, d (8.5)
3'	115.8, d	6.80, d (8.5)
4'	155.4, s	-
5'	115.8, d	6.80, d (8.5)
6'	128.5, d	7.25, d (8.5)
7'	170.1, s	-

N-CH	60.5, d	4.50, d (9.0)
CH(CH <sub>3</sub> ) <sub>2</sub>	30.1, d	2.20, m
CH(CH <sub>3</sub> ) <sub>2</sub>	19.5, q	0.90, d (7.0)
CH(CH <sub>3</sub> ) <sub>2</sub>	20.1, q	0.92, d (7.0)
OCH <sub>3</sub>	52.3, q	3.70, s
OH	-	5.80, s

Data adapted from Zhao et al., J. Nat. Prod. 2017, 80, 6, 1819–1826.

## Mass Spectrometry Data

High-resolution mass spectrometry provides the exact mass and molecular formula of **Stachartin C**.

- HRESIMS:  $m/z$  500.2995  $[M+H]^+$  (calculated for C<sub>29</sub>H<sub>42</sub>NO<sub>6</sub>, 500.3007)

## Experimental Protocols

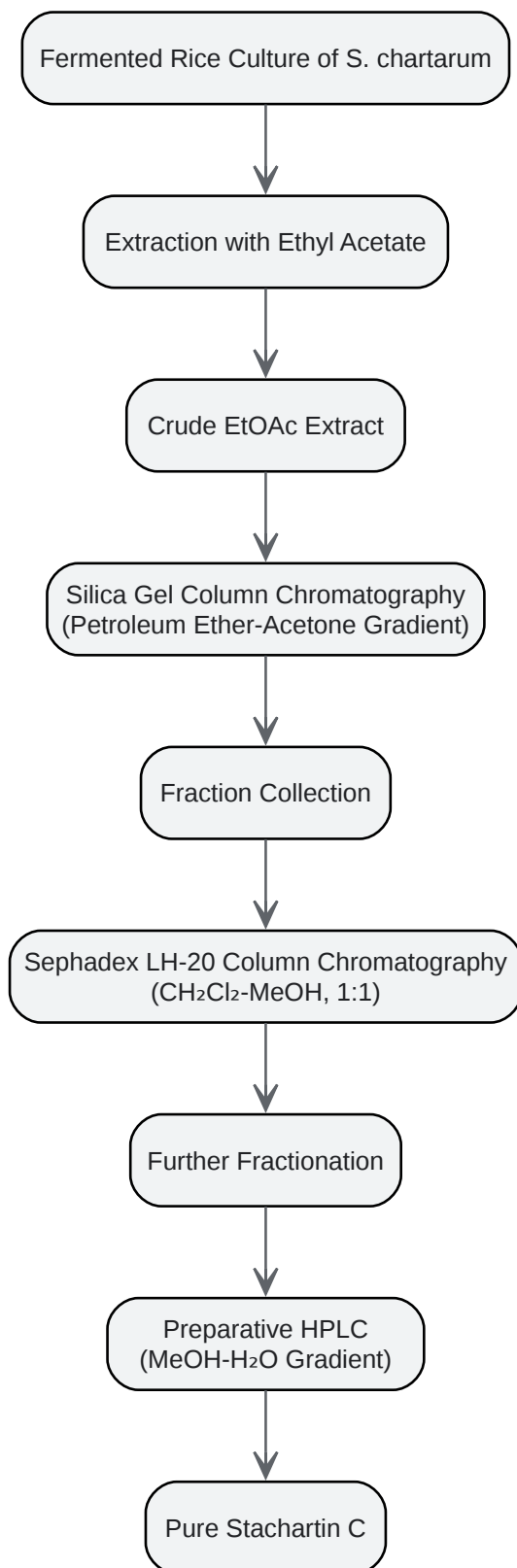
### Fungal Material and Fermentation

The producing organism, *Stachybotrys chartarum* CGMCC 3.5365, was obtained from the China General Microbiological Culture Collection Center. The fungus was cultured on potato dextrose agar (PDA) plates at 28 °C for 7 days. Agar plugs were used to inoculate 500 mL Erlenmeyer flasks each containing 100 mL of potato dextrose broth (PDB). The seed cultures were incubated at 28 °C on a rotary shaker at 180 rpm for 5 days. For large-scale fermentation, 10 mL of the seed culture was transferred to 1 L Erlenmeyer flasks containing 200 g of rice and 200 mL of distilled water. The solid-state fermentation was carried out at 28 °C under static conditions for 30 days.

### Extraction and Isolation of Stachartin C

The fermented rice substrate was extracted three times with an equal volume of ethyl acetate (EtOAc). The EtOAc extracts were combined and concentrated under reduced pressure to yield a crude extract. This crude extract was subjected to a series of chromatographic separations to isolate **Stachartin C**.

## Experimental Workflow for Isolation:

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Caption: Isolation workflow for **Stachartin C**.

## Biological Activity

While specific biological activity data for **Stachartin C** is limited in the public domain, related phenylspirodrimane derivatives isolated from the same fungal extract have demonstrated antiviral activities.

## Antiviral Activity Assays

Compounds isolated alongside **Stachartin C** were evaluated for their inhibitory effects against HIV-1 and influenza A virus.

Table 2: Antiviral Activities of Related Phenylspirodrimanes

Compound	Anti-HIV-1 (IC <sub>50</sub> , μM)	Anti-influenza A (IC <sub>50</sub> , μM)
F1839-I	15.6	> 20
Stachybotrysin G	18.1	> 20
Stachybotrysin A	> 20	18.9
Stachybotrysin F	> 20	12.4
Stachybotrylactone acetate	> 20	15.3

IC<sub>50</sub> values represent the concentration required for 50% inhibition of viral replication. Data from Zhao et al., J. Nat. Prod. 2017, 80, 6, 1819–1826.[\[1\]](#)[\[2\]](#)

### Experimental Protocol for Anti-HIV Assay:

The anti-HIV-1 activity was assessed by measuring the inhibition of HIV-1-induced cytopathic effects in C8166 cells.

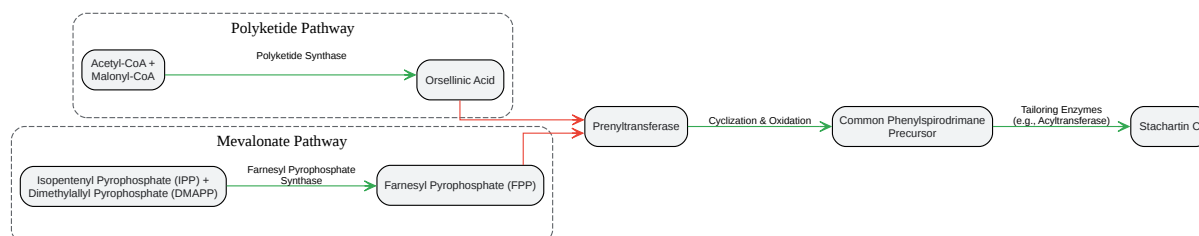
- C8166 cells were infected with HIV-1 (IIIB) at a multiplicity of infection (MOI) of 0.06.
- The infected cells were seeded into 96-well plates at a density of 4 x 10<sup>4</sup> cells/well.
- Test compounds at various concentrations were added to the wells.

- The plates were incubated at 37 °C in a 5% CO<sub>2</sub> atmosphere for 4 days.
- Cell viability was determined using the MTT method.
- The IC<sub>50</sub> values were calculated using the Reed and Muench method.

## Biosynthesis Pathway

**Stachartin C**, as a phenylspirodrimane, is a meroterpenoid, meaning its biosynthesis involves both the polyketide and terpenoid pathways. The core structure is derived from the condensation of a polyketide unit (orsellinic acid) and a sesquiterpenoid unit (farnesyl pyrophosphate).

Putative Biosynthetic Pathway of Phenylspirodrimanes:



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Caption: Putative biosynthetic pathway of **Stachartin C**.

## Conclusion

**Stachartin C** is a structurally complex natural product with potential for further investigation into its biological activities. This guide provides the foundational chemical and experimental data necessary for researchers in natural product chemistry, medicinal chemistry, and drug

discovery to build upon. The detailed spectroscopic information and isolation protocols serve as a valuable resource for the synthesis and biological evaluation of **Stachartin C** and its derivatives. The antiviral activity of related compounds suggests that this chemical scaffold may be a promising starting point for the development of new therapeutic agents. Further research is warranted to fully elucidate the pharmacological profile of **Stachartin C** and its mechanism of action.

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## References

- 1. Stachybotrysins A-G, Phenylspirodrimane Derivatives from the Fungus Stachybotrys chartarum - PubMed [pubmed.ncbi.nlm.nih.gov]
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